

Application Notes and Protocols: Gastrin I (1-14), Human, Lyophilized

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Compound of Interest

Compound Name: Gastrin I (1-14), human tfa

Cat. No.: B15607568

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the handling, storage, and use of lyophilized human Gastrin I (1-14). The included protocols are intended to serve as a starting point for experimental design.

Product Information

Gastrin I (1-14) is a fragment of the human gastrin I peptide hormone. It is a key regulator of gastric acid secretion and has been shown to have mitogenic effects on gastric cells. This peptide is a valuable tool for studying gastrointestinal physiology, cancer biology, and for use in organoid cultures.

Structure:

- Amino Acid Sequence: Pyr-Gly-Pro-Trp-Leu-Glu-Glu-Glu-Glu-Ala-Tyr-Gly-Trp
- Molecular Formula: $C_{79}H_{100}N_{16}O_{27}$
- Molecular Weight: 1705.72 g/mol

Handling and Storage

Proper handling and storage of lyophilized Gastrin I (1-14) are crucial to maintain its stability and biological activity.

Storage of Lyophilized Peptide

The lyophilized powder should be stored under the following conditions:

Parameter	Recommended Condition	Stability
Temperature	-20°C	≥ 1 year
-80°C	≥ 2 years ^[1]	
Light	Protect from light ^{[2][3]}	
Moisture	Keep container tightly sealed ^[1]	

Reconstitution of Lyophilized Peptide

To ensure optimal solubility and preserve the integrity of the peptide, follow these reconstitution guidelines.

General Recommendations:

- Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation.
- Briefly centrifuge the vial to ensure the lyophilized powder is at the bottom.
- Use sterile, high-purity solvents for reconstitution.

Recommended Solvents:

For most applications, sterile distilled water is a suitable solvent.^[4] For peptides that are difficult to dissolve in water, the following solvents can be used:

Solvent	Notes
Sterile Distilled Water	Recommended for initial attempts at reconstitution.[4]
1% Aqueous Ammonia	Can be used to dissolve the peptide at a concentration of approximately 1 mg/mL.[5]
DMSO	For very hydrophobic peptides, dissolve in a small amount of DMSO and then dilute with an aqueous buffer to the desired concentration.[6]

Reconstitution Protocol:

- Determine the required volume of solvent to achieve the desired stock solution concentration.
- Slowly add the solvent to the vial, gently swirling to dissolve the peptide. Avoid vigorous shaking or vortexing.
- If necessary, sonicate briefly to aid dissolution.

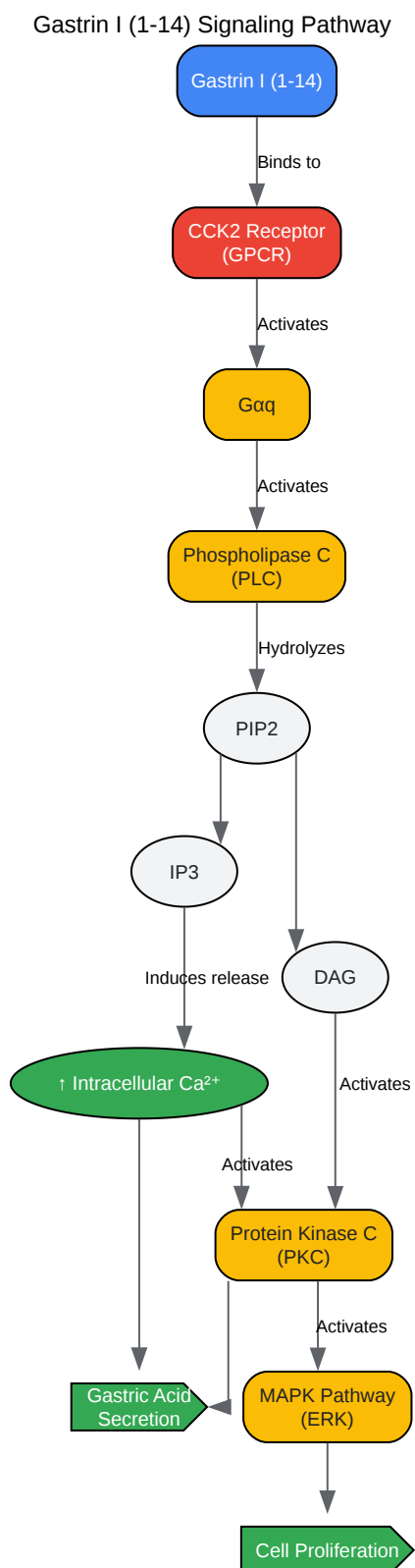
Storage of Reconstituted Peptide

Aliquoting the reconstituted peptide into single-use volumes is highly recommended to avoid repeated freeze-thaw cycles.

Temperature	Duration	Notes
-20°C	≤ 2 months[7]	Aliquot to avoid freeze-thaw cycles.
-80°C	≤ 6 months[1]	Aliquot to avoid freeze-thaw cycles.

Signaling Pathway

Gastrin I exerts its effects primarily through the Cholecystokinin B (CCK2) receptor, a G-protein coupled receptor (GPCR). Activation of the CCK2 receptor initiates a cascade of intracellular signaling events.



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Caption: Gastrin I (1-14) signaling through the CCK2 receptor.

Experimental Protocols

The following are example protocols for common applications of Gastrin I (1-14). Optimization may be required for specific cell types or experimental conditions.

Human Gastric Organoid Culture

Gastrin I is a component of the culture medium for human gastric organoids, promoting their growth and differentiation.^{[8][9]}

Materials:

- Human gastric organoids
- Basement Membrane Extract (e.g., Matrigel® or Cultrex®)
- Gastric Organoid Culture Medium (see recipe below)
- Reconstituted Gastrin I (1-14) stock solution
- Cell recovery solution
- Sterile culture plates and general cell culture equipment

Gastric Organoid Culture Medium Recipe:

Component	Final Concentration
Advanced DMEM/F-12	Base
1X N-2 Supplement	1X
1X B-27 Supplement	1X
10 mM HEPES	10 mM
2 mM GlutaMAX™	2 mM
100 ng/mL Noggin	100 ng/mL
500 ng/mL R-spondin1	500 ng/mL
50 ng/mL EGF	50 ng/mL
100 µg/mL Primocin	100 µg/mL
10 nM Gastrin I (1-14)	10 nM
10 µM Y-27632 (ROCK inhibitor)	10 µM

Protocol for Subculturing Gastric Organoids:

- Prepare the complete Gastric Organoid Culture Medium and warm to 37°C.
- Aspirate the medium from the organoid-containing domes in the culture plate.
- Add cold cell recovery solution to each well and incubate on ice for 15-30 minutes to depolymerize the basement membrane extract.
- Mechanically disrupt the domes by pipetting up and down with a P1000 pipette.
- Transfer the organoid suspension to a conical tube.
- Centrifuge at 300 x g for 5 minutes at 4°C.
- Aspirate the supernatant and resuspend the organoid pellet in a small volume of fresh, cold basement membrane extract.

- Plate droplets of the organoid-matrix suspension onto a pre-warmed culture plate.
- Incubate at 37°C for 15-20 minutes to allow the domes to solidify.
- Gently add pre-warmed Gastric Organoid Culture Medium to each well.
- Culture the organoids at 37°C in a humidified incubator with 5% CO₂. Change the medium every 2-3 days.

In Vitro Gastric Acid Secretion Assay

This protocol describes a method to measure gastric acid secretion from isolated gastric glands in response to Gastrin I (1-14) stimulation.

Materials:

- Isolated rabbit or human gastric glands
- HEPES-buffered saline (HBS)
- [¹⁴C]-aminopyrine (a weak base that accumulates in acidic spaces)
- Reconstituted Gastrin I (1-14) stock solution
- Histamine (as a positive control)
- Scintillation counter and vials

Protocol:

- Prepare a suspension of isolated gastric glands in HBS.
- Aliquot the gland suspension into microfuge tubes.
- Add [¹⁴C]-aminopyrine to each tube to a final concentration of 0.1 µCi/mL.
- Add varying concentrations of Gastrin I (1-14) (e.g., 1 pM to 100 nM) to the respective tubes. Include a vehicle control (HBS) and a positive control (e.g., 100 µM histamine).

- Incubate the tubes at 37°C for 30 minutes with gentle shaking.
- Centrifuge the tubes at 10,000 x g for 1 minute to pellet the glands.
- Carefully remove the supernatant.
- Lyse the gland pellet with a suitable lysis buffer or solubilizer.
- Transfer the lysate to a scintillation vial, add scintillation cocktail, and measure the radioactivity using a scintillation counter.
- The amount of trapped [¹⁴C]-aminopyrine is proportional to the degree of acid secretion.

Cell Proliferation Assay (MTT Assay)

This protocol outlines a method to assess the mitogenic effect of Gastrin I (1-14) on a relevant cell line (e.g., AGS human gastric adenocarcinoma cells) using an MTT assay.

Materials:

- AGS cells (or other suitable gastric cell line)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- Serum-free medium
- Reconstituted Gastrin I (1-14) stock solution
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- 96-well culture plates
- Microplate reader

Protocol:

- Seed AGS cells into a 96-well plate at a density of 5,000-10,000 cells per well in complete medium and incubate overnight at 37°C, 5% CO₂.
- The next day, aspirate the medium and wash the cells once with PBS.
- Replace the medium with serum-free medium and incubate for 24 hours to synchronize the cells.
- Prepare serial dilutions of Gastrin I (1-14) in serum-free medium (e.g., 0.1 nM to 1 µM).
- Remove the synchronization medium and add 100 µL of the Gastrin I (1-14) dilutions to the respective wells. Include a vehicle control (serum-free medium) and a positive control (e.g., complete medium with 10% FBS).
- Incubate the plate for 24-48 hours at 37°C, 5% CO₂.
- Add 10 µL of MTT solution to each well and incubate for 4 hours at 37°C.
- Aspirate the medium containing MTT and add 100 µL of solubilization solution to each well to dissolve the formazan crystals.
- Gently shake the plate for 15 minutes to ensure complete dissolution.
- Measure the absorbance at 570 nm using a microplate reader. The absorbance is directly proportional to the number of viable, proliferating cells.

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